

# The Discovery and Enduring Legacy of Cucurbituril: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Cucurbit[8]uril

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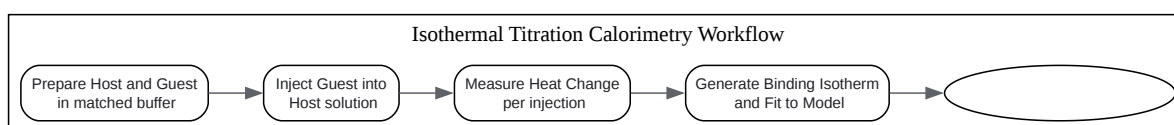
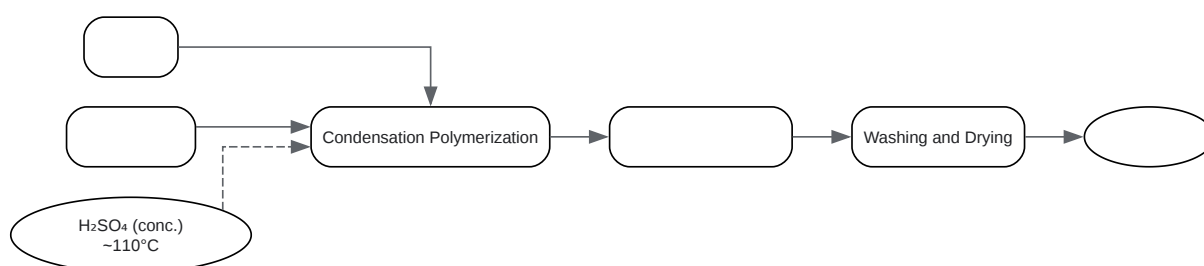
## Introduction

Cucurbituril, a fascinating and versatile macrocycle, has carved a unique niche in the realm of supramolecular chemistry. Its pumpkin-shaped structure, comprising a hydrophobic cavity and two polar carbonyl-fringed portals, allows for the encapsulation of a diverse array of guest molecules, leading to a wide range of applications in drug delivery, catalysis, and materials science. This technical guide provides a comprehensive overview of the discovery and history of cucurbituril, its physicochemical properties, detailed experimental protocols for its synthesis and characterization, and a look into its ever-expanding applications.

## A Journey Through Time: The Discovery and History of Cucurbituril

The story of cucurbituril is one of a serendipitous discovery, a long period of obscurity, and a vibrant resurgence. Initially synthesized in 1905 by the German chemist Robert Behrend, the true nature of this molecule remained a mystery for over seven decades.<sup>[1][2]</sup> It was not until 1981 that the structure of the most common homologue, cucurbit[3]uril, was elucidated by William L. Mock and his colleagues using X-ray crystallography.<sup>[1][2]</sup> This seminal work ignited the field of cucurbituril chemistry. A significant breakthrough came in 2000 when the research group of Kim Kimoon successfully synthesized and isolated other members of the cucurbituril family, namely cucurbit[4]uril (CB[4]), cucurbit[5]uril (CB[5]), and cucurbit[6]uril (CB[6]).<sup>[1]</sup> This

expansion of the cucurbituril family opened up new avenues for research, as the different cavity sizes allowed for the encapsulation of a wider variety of guest molecules. The name "cucurbituril" was proposed by Mock due to the molecule's resemblance to a pumpkin, a member of the plant family Cucurbitaceae. The nomenclature cucurbit[n]uril, or more commonly CB[n], is used to denote the number of glycoluril units (n) that make up the macrocycle.<sup>[1]</sup>



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